

In-Depth Technical Guide: Direct Red 26 Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 26

Cat. No.: B14148512

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Direct Red 26** (CAS No. 3617-80-7). Comprehensive toxicological data for this specific compound is limited in publicly available literature. Therefore, the handling precautions and safety recommendations are also based on the general properties of direct azo dyes and information available for structurally related compounds. All laboratory work should be conducted with appropriate personal protective equipment and under the supervision of qualified personnel.

Chemical Identification and Physicochemical Properties

Direct Red 26 is a disazo direct dye. Its primary identification and key physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	C.I. Direct Red 26	[1]
CAS Number	3617-80-7	[1]
C.I. Number	29190	[1]
Molecular Formula	C ₃₈ H ₂₅ N ₆ Na ₃ O ₁₃ S ₃	[1]
Molecular Weight	938.81 g/mol	[1]
Physical Appearance	Red powder	
Solubility	Soluble in water	
Synonyms	Direct Red 8BSA, Direct Fast Scarlet 8BSA, Direct Scarlet 4BS, Benzo Red 8B-V, Dinamine Fast Scarlet 8B	

Hazard Identification and Classification

A comprehensive, officially harmonized GHS classification for **Direct Red 26** is not readily available. However, based on the general hazards associated with azo dyes and data for similar direct dyes, the following potential hazards should be considered:

- Skin Irritation: Prolonged or repeated contact may cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.
- Sensitization: May cause allergic skin or respiratory reactions in sensitive individuals.
- Carcinogenicity: Some azo dyes can be metabolized to aromatic amines, some of which are known or suspected carcinogens. The carcinogenic potential of **Direct Red 26** has not been fully evaluated.

Toxicological Data

Specific quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **Direct Red 26** (CAS 3617-80-7) were not found in the reviewed literature. Research on similar azo dyes suggests a wide range of toxicities. For instance, studies on Direct Red 28 have shown it to be toxic to aquatic life.

Handling and Storage Precautions

Given the lack of specific data, prudent laboratory practices for handling powdered dyes should be strictly followed.

Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves frequently and when contaminated.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust is generated and ventilation is inadequate.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.
- Use a down-draft ventilated enclosure for weighing and dispensing.
- Have an eyewash station and safety shower readily available.

Safe Handling Practices

- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

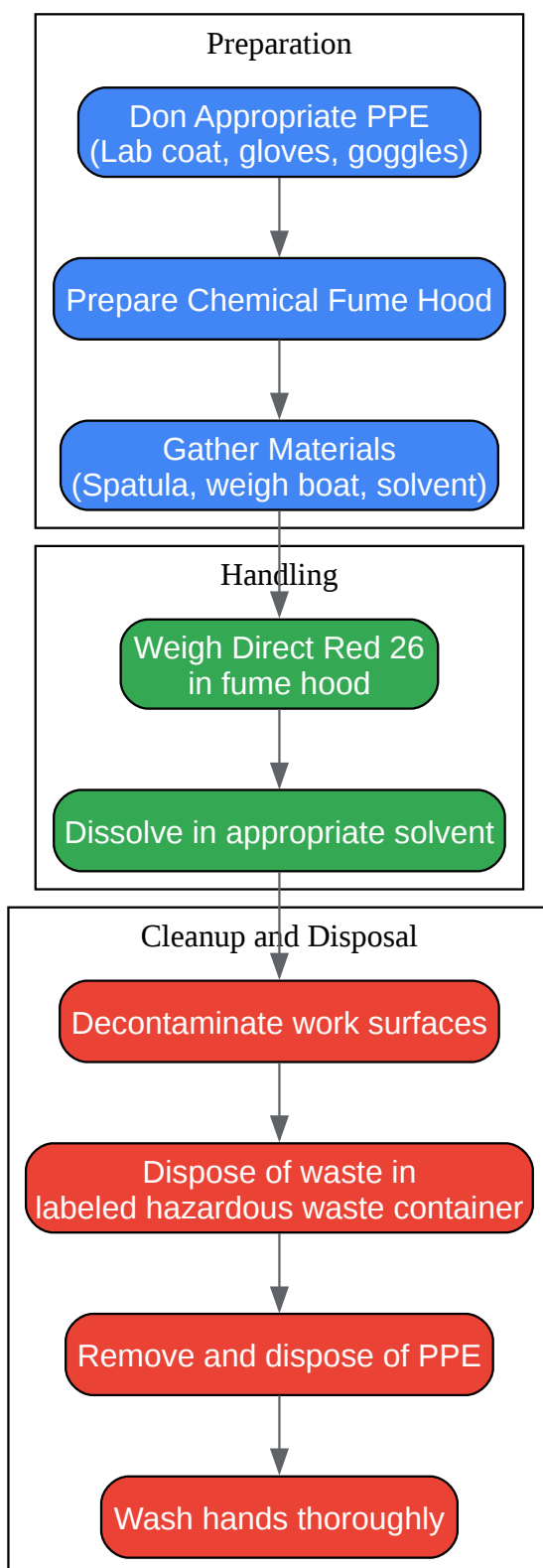
Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from strong oxidizing agents.

Experimental Protocols

General Protocol for Handling Powdered Direct Red 26

This protocol outlines a general procedure for the safe handling of powdered azo dyes like **Direct Red 26** in a research laboratory setting.

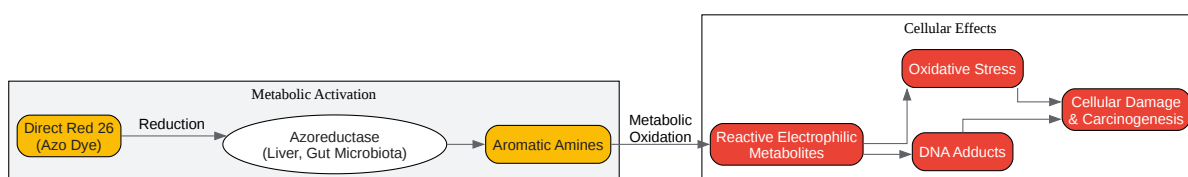


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Caption: General workflow for safely handling powdered **Direct Red 26**.

Potential Signaling Pathways of Azo Dye Toxicity

Specific signaling pathways affected by **Direct Red 26** are not well-documented. However, a general mechanism for the toxicity of many azo dyes involves their metabolic reduction, primarily by azoreductase enzymes present in the liver and gut microbiota. This process can lead to the formation of aromatic amines, which can be further metabolized to reactive electrophilic species. These reactive intermediates can then cause cellular damage, including DNA adduct formation, which is a key step in the initiation of carcinogenesis.



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References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Direct Red 26 Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14148512#direct-red-26-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b14148512#direct-red-26-safety-data-sheet-and-handling-precautions)

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